

Application Protocol for Mepanipyrim in Greenhouse Tomato Cultivation

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Compound of Interest

Compound Name: Mepanipyrim

Cat. No.: B033164

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Introduction

Mepanipyrim is an anilinopyrimidine fungicide effective against a range of fungal pathogens, most notably *Botrytis cinerea*, the causal agent of gray mold in tomatoes. Its mode of action involves the inhibition of methionine biosynthesis and the secretion of fungal hydrolytic enzymes essential for the infection process.[1][2] Recent studies suggest that its primary target is located within the mitochondria of the fungal cells.[3][4] This document provides detailed application notes and protocols for the use of **Mepanipyrim** in greenhouse tomato cultivation for research and developmental purposes.

Data Presentation

Table 1: Efficacy of Mepanipyrim against *Botrytis cinerea* (in vitro)

Parameter	Value	Source
EC50 (Mycelial Growth)	>50 µg/mL	[5]
Mycelial Growth Inhibition at 250 µg a.i./mL	Significant	[5]
Spore Germination Inhibition	Not significant	[5]

Table 2: Application Parameters for Mepanipyrin (as Frupica SC, 440 g/L Mepanipyrin) in Greenhouse Tomatoes

Parameter	Recommendation	Source
Target Disease	Powdery Mildew (<i>Oidium neolycopersici</i>) and Gray Mold (<i>Botrytis cinerea</i>)	[6]
Application Rate	0.5 L/ha	[6]
Spray Concentration	Not specified	
Application Method	Foliar Spray	[6]
Maximum Number of Applications	3 per crop	[6]
Interval Between Applications	7 days	[6]
Pre-Harvest Interval (PHI)	3 days	[6]
Water Volume	500-1000 L/ha	[7]

Note: Application rates and PHI may vary depending on the specific product formulation and local regulations. Always consult the product label.

Experimental Protocols

In Vivo Efficacy Testing of Mepanipyrin against *Botrytis cinerea*

This protocol describes a method for evaluating the efficacy of **Mepanipyrin** in controlling gray mold on tomato plants under greenhouse conditions.

Materials:

- Tomato plants (e.g., cv. Moneymaker), approximately 5-6 weeks old.

- Botrytis cinerea spore suspension (1×10^6 spores/mL in sterile distilled water with 0.05% Tween 80).
- **Mepanipyrim** formulation.
- Knapsack sprayer or similar application equipment.
- Controlled environment greenhouse or growth chamber (20-25°C, >90% relative humidity).
- Sterile distilled water.
- Disease severity rating scale (e.g., 0-5 scale where 0 = no symptoms and 5 = severe necrosis and sporulation).

Procedure:

- Plant Preparation: Grow tomato plants to the 5-6 leaf stage.
- Treatment Application:
 - Prepare the **Mepanipyrim** spray solution at the desired concentration (e.g., based on the recommended application rate).
 - Divide plants into treatment groups (e.g., **Mepanipyrim**-treated, negative control - water spray, positive control - another registered fungicide).
 - Apply the treatments to the foliage until runoff, ensuring thorough coverage.
 - Allow the foliage to dry completely.
- Inoculation:
 - 24 hours after treatment application, inoculate the plants by spraying the B. cinerea spore suspension evenly over the foliage.
- Incubation:

- Place the inoculated plants in a high-humidity environment (>90% RH) for 48-72 hours to promote infection.
- After the initial high-humidity period, maintain the plants in the greenhouse under conditions conducive to disease development.
- Disease Assessment:
 - 7-10 days after inoculation, assess the disease severity on leaves and stems using a pre-defined rating scale.
 - Calculate the disease incidence (%) and the control efficacy of the treatments compared to the negative control.

Residue Analysis of Mepanipyrim in Tomato Fruit using QuEChERS and LC-MS/MS

This protocol outlines a method for the extraction and quantification of **Mepanipyrim** residues in tomato fruit.

Materials:

- Tomato samples.
- Homogenizer (e.g., blender).
- Centrifuge.
- Acetonitrile (ACN).
- Magnesium sulfate (MgSO_4), anhydrous.
- Sodium chloride (NaCl).
- Primary secondary amine (PSA) sorbent.
- Graphitized carbon black (GCB) sorbent (optional, for pigmented extracts).

- **Mepanipyrin** analytical standard.

- LC-MS/MS system.

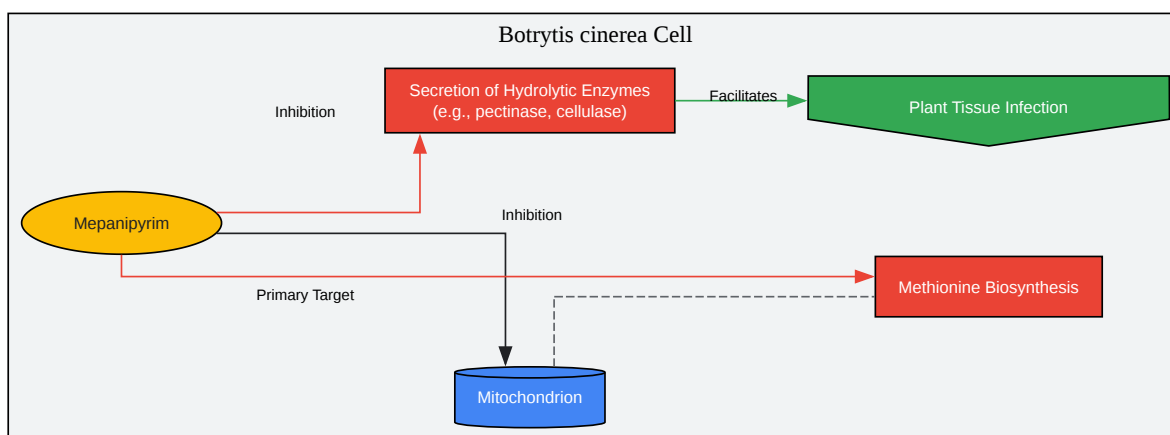
Procedure:

- Sample Homogenization:
 - Weigh a representative sample of tomato fruit (e.g., 10 g) and homogenize until a uniform puree is obtained.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄ and 1 g NaCl).
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥3000 g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the supernatant (acetonitrile layer, e.g., 1 mL).
 - Transfer it to a d-SPE tube containing PSA (e.g., 150 mg) and anhydrous MgSO₄ (e.g., 900 mg). For highly pigmented tomatoes, GCB may be included.
 - Vortex for 30 seconds.
 - Centrifuge at ≥3000 g for 5 minutes.
- Analysis:
 - Take the final extract and, if necessary, filter it through a 0.22 µm filter.

- Analyze the extract using a validated LC-MS/MS method for the quantification of **Mepanipyrim**.

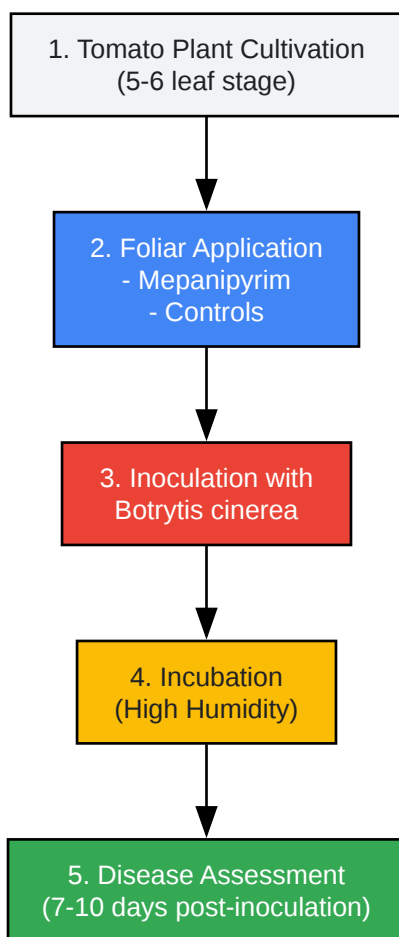
Visualizations

Signaling Pathways and Experimental Workflows



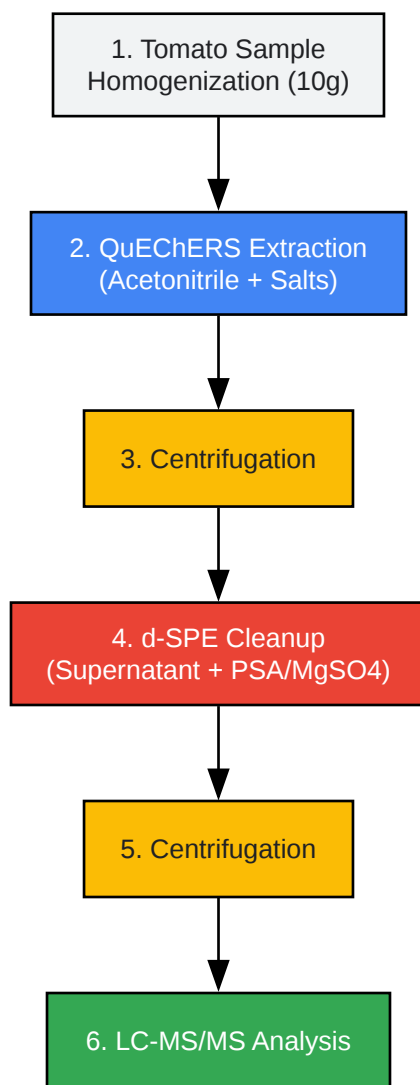
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Caption: Proposed mode of action of **Mepanipyrim** in *Botrytis cinerea*.



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Caption: In vivo efficacy testing workflow for **Mepanipyrim**.



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Caption: QuEChERS workflow for **Mepanipyrim** residue analysis.

Resistance Management

To mitigate the development of fungicide resistance in *Botrytis cinerea* populations, it is crucial to implement a resistance management strategy. This includes:

- Alternating Modes of Action: Do not apply **Mepanipyrim** consecutively. Rotate with fungicides from different FRAC (Fungicide Resistance Action Committee) groups.
- Limiting the Number of Applications: Adhere to the maximum number of applications per season as specified on the product label.^[6]

- Integrated Pest Management (IPM): Incorporate cultural control practices such as managing humidity, ensuring good air circulation, and sanitation to reduce disease pressure and reliance on fungicides.

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